

synonyms and alternative names for 11beta-Hydroxyandrost-4-ene-3,17-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11beta-Hydroxyandrost-4-ene-3,17-dione

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11 β -Hydroxyandrost-4-ene-3,17-dione: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

11 β -Hydroxyandrost-4-ene-3,17-dione is an endogenous steroid hormone and a key intermediate in the biosynthesis of 11-oxygenated androgens.^{[1][2]} Produced primarily in the adrenal glands, this compound and its metabolites are gaining increasing attention for their significant physiological and pathophysiological roles.^{[1][2]} This technical guide provides an in-depth overview of 11 β -Hydroxyandrost-4-ene-3,17-dione, including its nomenclature, physicochemical properties, biosynthesis, metabolism, and methods for its quantification.

Synonyms and Alternative Names

11 β -Hydroxyandrost-4-ene-3,17-dione is known by a variety of names in scientific literature and chemical databases. A comprehensive list of these synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Alternative Names for 11 β -Hydroxyandrost-4-ene-3,17-dione

Common Name	11 β -Hydroxyandrostenedione
Abbreviation	11 β -OHA4
Systematic IUPAC Name	(3aS,3bS,9aR,9bS,10S,11aS)-10-Hydroxy-9a,11a-dimethyl-2,3,3b,4,5,8,9,9a,9b,10,11,11a-dodecahydro-1H-cyclopenta[a]phenanthrene-1,7(3aH)-dione[2]
Other Names	11 β -Hydroxy-4-androstenedione4-Androsten-11 β -ol-3,17-dioneAndrost-4-ene-3,17-dione, 11-hydroxy-, (11 β)-
CAS Number	382-44-5
PubChem CID	94141
ChEBI ID	CHEBI:27967
UNII	41G81C896T
DTXSID	DTXSID8040931

Physicochemical Properties

A summary of the key physicochemical properties of 11 β -Hydroxyandrost-4-ene-3,17-dione is presented in Table 2.

Table 2: Physicochemical Properties of 11 β -Hydroxyandrost-4-ene-3,17-dione

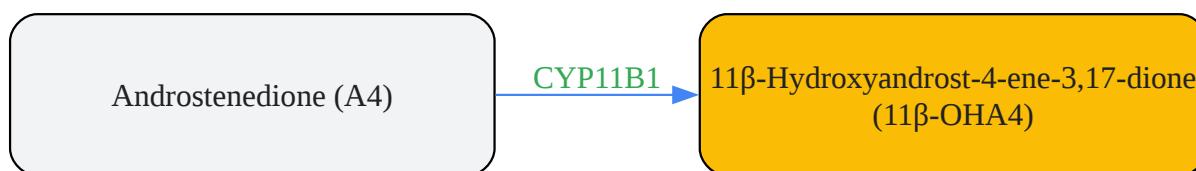
Molecular Formula	C ₁₉ H ₂₆ O ₃
Molecular Weight	302.4 g/mol
Monoisotopic Mass	302.188194698 Da
Appearance	Solid
InChIKey	WSCUHXPYUMQEX-KCZNZURUSA-N
SMILES	C[C@]12CCC(=O)C=C1CC[C@@H]3[C@@H]2--INVALID-LINK--O

Biosynthesis and Metabolism

11 β -Hydroxyandrost-4-ene-3,17-dione is a central molecule in the adrenal steroidogenesis pathway, specifically in the synthesis of 11-oxygenated androgens.

Biosynthesis of 11 β -Hydroxyandrost-4-ene-3,17-dione

The primary precursor for the synthesis of 11 β -Hydroxyandrost-4-ene-3,17-dione is androstenedione (A4). The conversion is catalyzed by the enzyme cytochrome P450 11 β -hydroxylase (CYP11B1), which is predominantly expressed in the zona fasciculata and zona reticularis of the adrenal cortex. This enzyme introduces a hydroxyl group at the 11 β position of the steroid nucleus.



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Biosynthesis of 11 β -Hydroxyandrost-4-ene-3,17-dione.

Metabolism of 11 β -Hydroxyandrost-4-ene-3,17-dione

Once synthesized and released into circulation, 11 β -Hydroxyandrost-4-ene-3,17-dione serves as a precursor for the production of other potent 11-oxygenated androgens. The metabolic fate of 11 β -OHA4 is tissue-specific and depends on the expression of various steroidogenic enzymes.

A key metabolic step is the oxidation of the 11 β -hydroxyl group to a keto group, a reaction catalyzed by 11 β -hydroxysteroid dehydrogenase type 2 (HSD11B2), primarily in mineralocorticoid target tissues like the kidney. This conversion yields 11-ketoandrostenedione (11-KA4). Subsequently, 11-KA4 can be converted to the potent androgen 11-ketotestosterone (11-KT) by aldo-keto reductase 1C3 (AKR1C3) in peripheral tissues such as adipose tissue.



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Metabolic conversion of 11 β -Hydroxyandrost-4-ene-3,17-dione.

Quantitative Data

The circulating levels of 11 β -Hydroxyandrost-4-ene-3,17-dione can vary depending on age, sex, and physiological state. It is a useful marker for adrenal androgen secretion. Table 3 summarizes representative concentration ranges found in human serum.

Table 3: Circulating Levels of 11 β -Hydroxyandrost-4-ene-3,17-dione in Human Serum

Population	Concentration Range (ng/mL)
Normal Women	< 2.0
Women with Anovulatory Hyperandrogenism	Elevated levels (> 2.0) in ~65% of subjects
Postmenopausal Women	11OHA4 is the most abundant unconjugated C19 steroid
Healthy Young Men	~3.37 nmol/L

Experimental Protocols

Accurate quantification of 11 β -Hydroxyandrost-4-ene-3,17-dione is crucial for research and clinical applications. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for steroid analysis due to its high sensitivity and specificity.

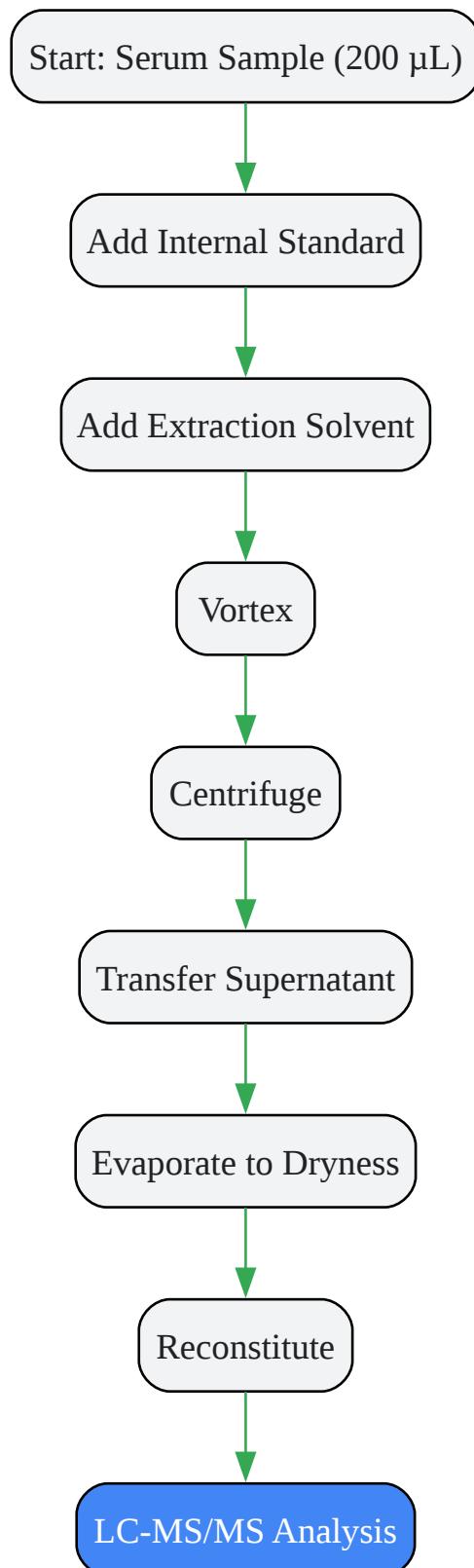
Protocol for Quantification of 11 β -Hydroxyandrost-4-ene-3,17-dione in Human Serum by LC-MS/MS

This protocol provides a general workflow for the analysis of 11 β -Hydroxyandrost-4-ene-3,17-dione. Optimization for specific instrumentation is recommended.

5.1.1. Sample Preparation (Liquid-Liquid Extraction)

- Sample Aliquoting: Pipette 200 μ L of serum into a clean microcentrifuge tube.
- Internal Standard Addition: Add an appropriate internal standard (e.g., deuterated 11 β -Hydroxyandrost-4-ene-3,17-dione) to each sample, calibrator, and quality control.
- Extraction: Add 1 mL of extraction solvent (e.g., ethyl acetate or a mixture of ethyl acetate and hexane).
- Vortexing: Vortex the tubes vigorously for 1 minute.

- **Centrifugation:** Centrifuge at 10,000 x g for 10 minutes to separate the aqueous and organic layers.
- **Supernatant Transfer:** Carefully transfer the upper organic layer to a new tube.
- **Evaporation:** Evaporate the solvent to dryness under a gentle stream of nitrogen at 45°C.
- **Reconstitution:** Reconstitute the dried extract in a suitable mobile phase for LC-MS/MS analysis.

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Workflow for LC-MS/MS sample preparation.

5.1.2. LC-MS/MS Parameters

- Liquid Chromatography (LC):
 - Column: A reverse-phase C18 column is typically used.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile) with a modifier (e.g., formic acid or ammonium fluoride) is commonly employed.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI) in positive mode is generally used.
 - MRM Transitions: Specific multiple reaction monitoring (MRM) transitions for the analyte and internal standard should be optimized for the instrument. For 11 β -Hydroxyandrost-4-ene-3,17-dione, the precursor ion is typically [M+H]⁺ at m/z 303.2.

Chemical Synthesis of 11 β -Hydroxyandrost-4-ene-3,17-dione

A detailed protocol for the chemical synthesis of 11 β -Hydroxyandrost-4-ene-3,17-dione from 9 α -bromo-11 β -hydroxyandrost-4-ene-3,17-dione has been described.

- A solution of 9 α -bromo-11 β -hydroxyandrost-4-ene-3,17-dione (2.00 g) and thioglycolic acid (2.0 ml) in a mixture of THF (20 ml) and water (5 ml) is stirred under a nitrogen atmosphere at 20-25°C.
- A chromous sulfate solution (1.4 M, 5.5 ml) is added, and the biphasic system is stirred.
- After four hours, an additional 4.5 ml of the chromous sulfate solution is added, and the mixture is stirred overnight.
- The reaction mixture is then diluted with water and extracted with ethyl acetate.
- The combined ethyl acetate extracts are washed sequentially with water, a dilute sodium hydroxide solution, water, and saline.
- The organic phase is dried over sodium sulfate and concentrated to yield a solid.

- The crude product is crystallized from a benzene-hexane mixture to afford the pure title compound.

Conclusion

11 β -Hydroxyandrost-4-ene-3,17-dione is a pivotal adrenal steroid with a growing body of research highlighting its importance in human health and disease. This guide has provided a comprehensive overview of its nomenclature, properties, biological pathways, and analytical methodologies. The detailed protocols and structured data presented herein are intended to serve as a valuable resource for researchers and professionals in the fields of endocrinology, drug development, and clinical chemistry. Further investigation into the physiological roles and clinical utility of 11 β -Hydroxyandrost-4-ene-3,17-dione and its downstream metabolites is warranted and promises to yield new insights into androgen biology.

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References

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- 2. 11 β -Hydroxyandrostenedione - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [synonyms and alternative names for 11beta-Hydroxyandrost-4-ene-3,17-dione]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680194#synonyms-and-alternative-names-for-11beta-hydroxyandrost-4-ene-3-17-dione>]

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